

Physical and chemical properties of Shizukanolide H.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shizukanolide H

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Shizukanolide H: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Shizukanolide H is a naturally occurring lindenane-type sesquiterpenoid dimer. This technical guide provides a detailed overview of the known physical and chemical properties of **Shizukanolide H**, drawing from available scientific literature. The document summarizes its molecular structure, and physicochemical data. While specific experimental protocols for the isolation and spectroscopic analysis of **Shizukanolide H** are not extensively detailed in publicly available literature, this guide presents representative methodologies for related compounds within the shizukanolide family. Furthermore, the known biological activities of closely related lindenane sesquiterpenoids are discussed to provide context for the potential therapeutic applications of **Shizukanolide H**.

Introduction

Shizukanolide H belongs to the lindenane class of sesquiterpenoid dimers, a group of complex natural products isolated from plants of the Chloranthaceae family, notably from *Sarcandra glabra* and various *Chloranthus* species.^{[1][2]} These compounds are characterized by their intricate polycyclic skeletons and have garnered significant interest from the scientific

community due to their potential biological activities, including anti-inflammatory and cytotoxic effects.[3][4] This guide focuses specifically on the physical and chemical properties of **Shizukanolide H**, providing a centralized resource for researchers in natural product chemistry and drug discovery.

Physicochemical Properties

Shizukanolide H is a distinct chemical entity with the molecular formula $C_{17}H_{20}O_5$. [5] Its appearance has been described as an oil, and it is recommended to be stored at 2-8°C. [3]

Table 1: Physical and Chemical Properties of Shizukanolide H

Property	Value	Source
CAS Number	1136932-34-7	[3]
Molecular Formula	$C_{17}H_{20}O_5$	[5]
Molecular Weight	304.34 g/mol	[4]
Appearance	Oil	[3]
Storage	2-8°C Refrigerator	[3]

Note: Quantitative data such as melting point and optical rotation for **Shizukanolide H** are not available in the reviewed literature.

Chemical Structure

The chemical structure of **Shizukanolide H** is a complex dimeric sesquiterpenoid of the lindenane type. A common synonym for **Shizukanolide H** is Cycloprop[4][6]indeno[5,6-b]furan-2(4H)-one, 5-[(acetyloxy)methyl]-4a,5,5a,6,6a,6b-hexahydro-3-(hydroxymethyl)-6b-methyl-, (4aS,5R,5aS,6aR,6bS)-. [4]

Spectroscopic Data

Detailed 1H -NMR, ^{13}C -NMR, and IR spectroscopic data for **Shizukanolide H** are not explicitly available in the public domain. However, comprehensive spectroscopic analysis has been

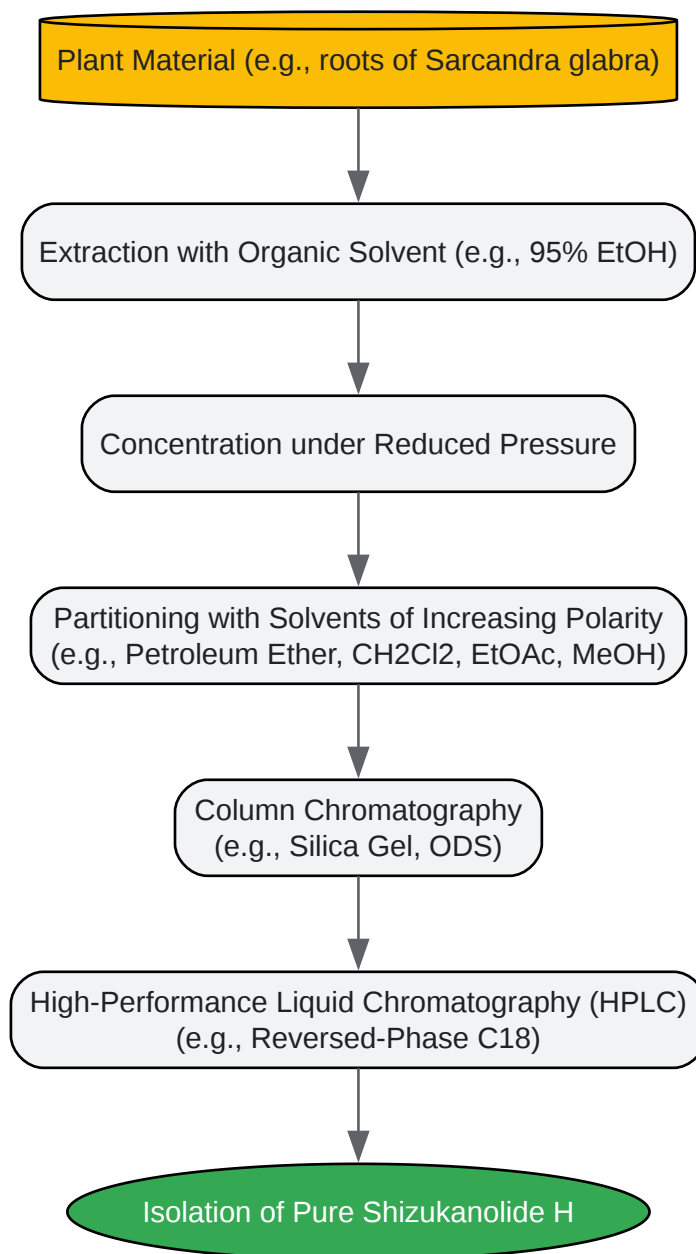
performed on closely related shizukanolide compounds, which can serve as a reference for the expected spectral features of **Shizukanolide H**.

Experimental Protocols

While a specific, detailed protocol for the isolation of **Shizukanolide H** has not been identified in the surveyed literature, the general procedure for extracting and isolating lindenane sesquiterpenoids from *Chloranthus* and *Sarcandra* species typically involves the following steps.

General Isolation Workflow for Lindenane Sesquiterpenoids

The following diagram outlines a representative workflow for the isolation of lindenane sesquiterpenoids from their natural plant sources.



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A representative workflow for the isolation of lindenane sesquiterpenoids.

Spectroscopic Analysis

The structural elucidation of isolated compounds like **Shizukanolide H** relies on a combination of modern spectroscopic techniques.

NMR spectroscopy, including ¹H-NMR, ¹³C-NMR, and various 2D-NMR experiments (e.g., COSY, HSQC, HMBC), is crucial for determining the carbon-hydrogen framework and the

connectivity of atoms within the molecule.

High-resolution mass spectrometry (HRMS) is employed to determine the precise molecular weight and elemental composition of the compound, confirming its molecular formula.

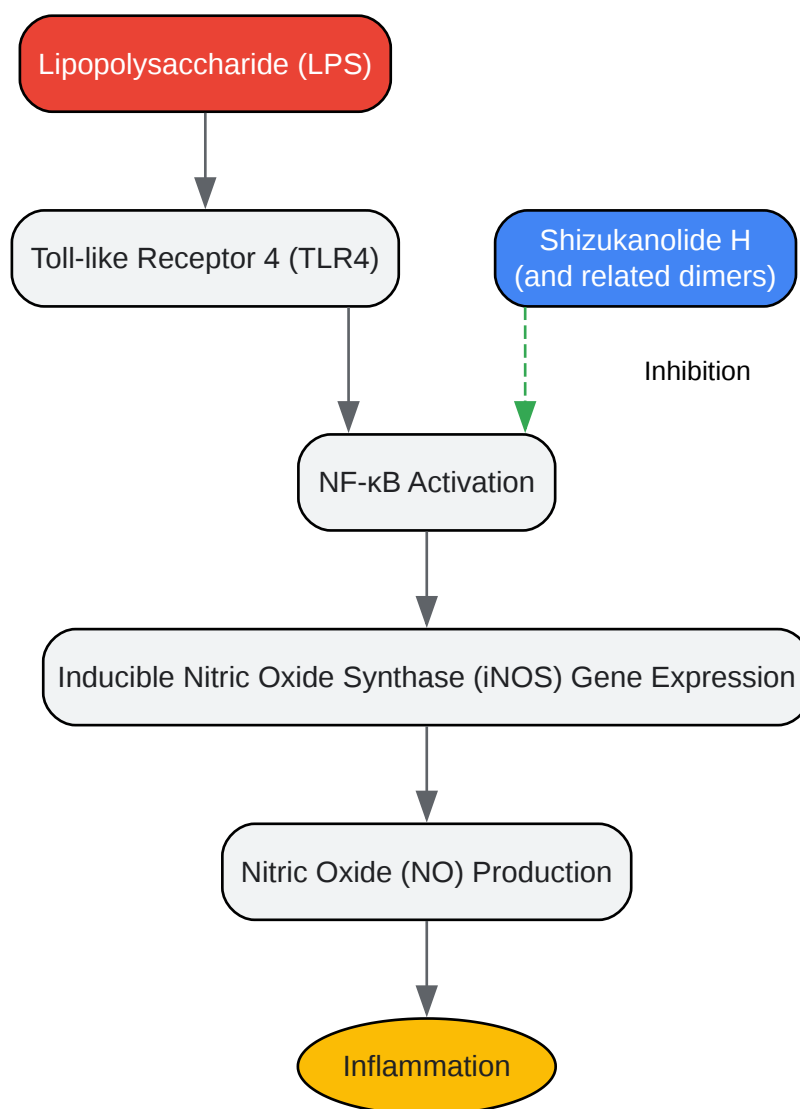
IR spectroscopy is used to identify the presence of key functional groups within the molecule, such as hydroxyl (-OH), carbonyl (C=O), and carbon-carbon double bonds (C=C).

Biological Activity and Potential Signaling Pathways

While specific biological activities for **Shizukanolide H** have not been extensively reported, the broader class of lindenane sesquiterpenoid dimers from *Sarcandra glabra* has demonstrated notable anti-inflammatory properties.[3][4] Several studies have shown that these compounds can inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-induced RAW264.7 macrophages.[3][6] This suggests a potential mechanism of action involving the modulation of inflammatory signaling pathways.

Potential Anti-Inflammatory Signaling Pathway

The inhibition of NO production in LPS-stimulated macrophages by lindenane sesquiterpenoids suggests a possible interaction with the NF- κ B signaling pathway, a key regulator of inflammation. The logical relationship is depicted below.



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A putative anti-inflammatory mechanism of lindenane sesquiterpenoids.

Conclusion

Shizukanolide H is a structurally complex natural product with potential for further scientific investigation. While a complete physicochemical profile and detailed biological studies are yet to be published, the information available for related lindenane sesquiterpenoids suggests that it may possess interesting pharmacological properties, particularly in the area of anti-inflammatory research. This guide serves as a foundational resource to encourage and facilitate future research into this promising molecule. Further studies are warranted to fully elucidate its physical, chemical, and biological characteristics.

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- To cite this document: BenchChem. [Physical and chemical properties of Shizukanolide H.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b585965#physical-and-chemical-properties-of-shizukanolide-h]

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